

Hexythiazox-d11 Analytical Standard: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Hexythiazox-d11

Cat. No.: B10856033

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, purity, and analytical applications of the **Hexythiazox-d11** analytical standard. This deuterated analog of the acaricide Hexythiazox serves as a crucial internal standard for precise and accurate quantification in various analytical methodologies, particularly in residue analysis and metabolism studies.

Commercial Suppliers and Purity

Hexythiazox-d11 is available from several reputable suppliers of analytical standards. The purity of these standards is a critical factor for ensuring the reliability and accuracy of experimental results. The table below summarizes the offerings from various commercial vendors.

Supplier	Catalog Number (Example)	Stated Purity	Available Quantities
Cayman Chemical	33931	≥99% deuterated forms (d1-d11)	1 mg, 5 mg
LGC Standards	TRC-H298501-1MG	>95% (HPLC)	1 mg, 2.5 mg, 5 mg
CymitQuimica	H298501	Not specified	1 mg, 5 mg, 2500 µg
Veeprho	Not specified	Not specified	Not specified
Axios Research	AR-H01126	Not specified	Not specified

Physicochemical Properties

Property	Value
Molecular Formula	C ₁₇ H ₁₀ D ₁₁ ClN ₂ O ₂ S
Molecular Weight	363.95 g/mol [1]
Appearance	White to Off-White Solid [2]
Storage Temperature	-20°C [1]

Experimental Protocols: Quality Control and Purity Assessment

The quality and purity of an analytical standard are paramount. While specific proprietary methods may vary between suppliers, the following represents a typical comprehensive protocol for the characterization and purity assessment of a **Hexythiazox-d11** analytical standard, based on established guidelines for reference materials.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Identity Confirmation

- Method: Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) Spectroscopy.
- Procedure:

- Mass Spectrometry: A high-resolution mass spectrometer is used to determine the accurate mass of the compound. The observed mass should be consistent with the calculated exact mass of **Hexythiazox-d11** ($C_{17}H_{10}D_{11}ClN_2O_2S$). The isotopic distribution pattern should also be confirmed.
- NMR Spectroscopy: 1H -NMR and ^{13}C -NMR spectra are acquired to confirm the chemical structure. The absence of significant signals in the regions expected for the non-deuterated cyclohexyl protons confirms the high level of deuteration.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

- Principle: This method separates **Hexythiazox-d11** from any non-deuterated Hexythiazox and other potential impurities. The peak area of **Hexythiazox-d11** relative to the total peak area of all components provides a measure of its purity.
- Instrumentation:
 - HPLC system with a UV detector.
 - Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μ m).
 - Mobile Phase: A gradient of acetonitrile and water is commonly employed. For example, a starting composition of 60:40 (acetonitrile:water) ramped to 90:10 over 20 minutes.
 - Flow Rate: 1.0 mL/min.
 - Detection Wavelength: 254 nm.
 - Injection Volume: 10 μ L.
- Procedure:
 - A standard solution of **Hexythiazox-d11** is prepared in a suitable solvent such as acetonitrile or methanol.
 - The solution is injected into the HPLC system.

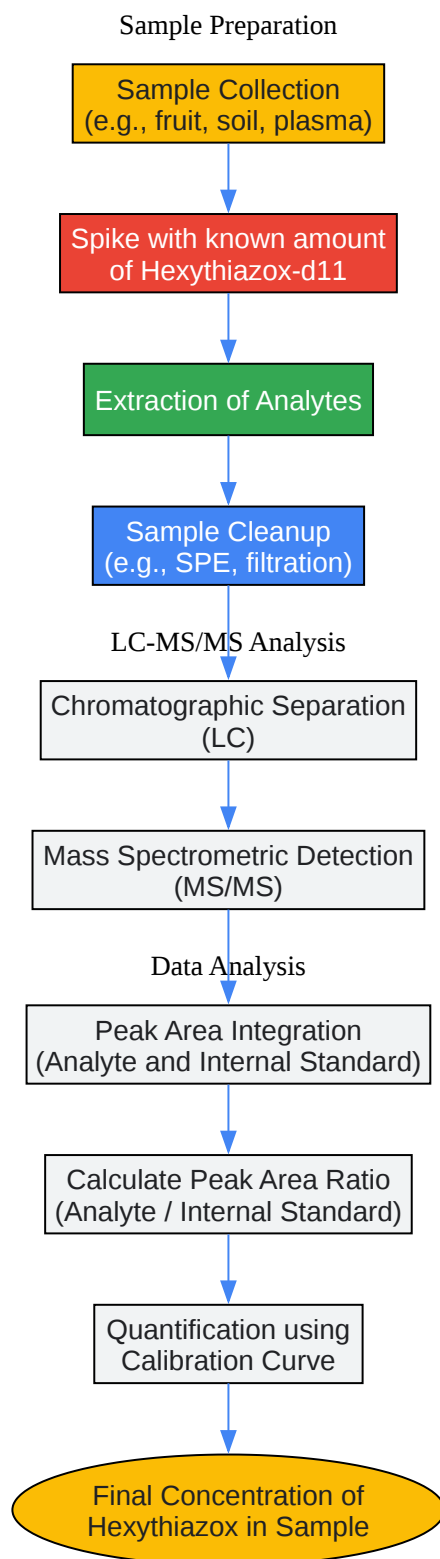
- The chromatogram is recorded, and the peak areas of all components are integrated.
- Purity is calculated as: (Peak Area of **Hexythiazox-d11** / Total Peak Area of all components) x 100%.

Isotopic Purity by Gas Chromatography-Mass Spectrometry (GC-MS)

- Principle: This technique is used to determine the percentage of deuteration in the molecule. By analyzing the ion fragments, the relative abundance of the d11 species compared to less-deuterated forms can be quantified.
- Instrumentation:
 - Gas chromatograph coupled to a mass spectrometer.
 - Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 µm).
 - Carrier Gas: Helium.
 - Injection Mode: Splitless.
 - Temperature Program: An initial temperature of 150°C, ramped to 300°C at 10°C/min.
 - Mass Spectrometer: Operated in electron ionization (EI) mode, scanning a mass range that includes the molecular ions of Hexythiazox and its deuterated isotopologues.
- Procedure:
 - A dilute solution of **Hexythiazox-d11** is prepared in a volatile solvent like ethyl acetate.
 - The solution is injected into the GC-MS system.
 - The mass spectrum corresponding to the chromatographic peak of **Hexythiazox-d11** is analyzed.
 - The relative intensities of the molecular ion peaks corresponding to the d11, d10, d9, etc., species are used to calculate the isotopic purity.

Application Workflow: Use of Hexythiazox-d11 as an Internal Standard

Hexythiazox-d11 is primarily used as an internal standard for the quantification of Hexythiazox in complex matrices such as food, environmental samples, and biological fluids.^[4] The use of a stable isotope-labeled internal standard is considered the gold standard in quantitative mass spectrometry as it corrects for variations in sample preparation, injection volume, and matrix effects.

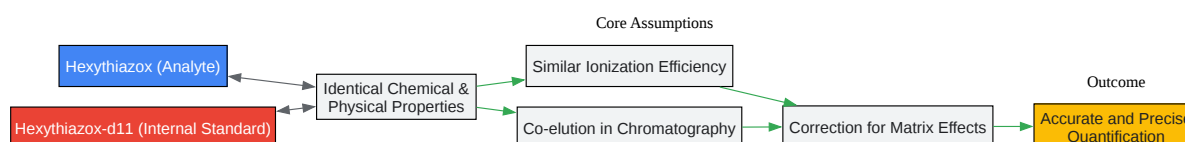


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Workflow for the quantification of Hexythiazox using **Hexythiazox-d11** as an internal standard.

Logical Relationship in Quantitative Analysis

The fundamental principle behind using a stable isotope-labeled internal standard is the assumption that the analyte and the internal standard behave identically during sample processing and analysis, with the only difference being their mass.



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Logical basis for using a deuterated internal standard in quantitative mass spectrometry.

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